Spectroscopic Analysis of 3-Chloro-2-nitrobenzotrifluoride: A Technical Guide

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Compound of Interest

Compound Name:	*3-Chloro-2-nitrobenzotrifluoride*
CAS No.:	*386-70-9*
Cat. No.:	*B1370210*

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This technical guide provides a comprehensive overview of the spectroscopic data for **3-Chloro-2-nitrobenzotrifluoride** (CAS No. 386-70-9). Due to the limited availability of public experimental spectra for this specific compound, this document presents predicted spectroscopic data based on the analysis of its functional groups and available information for related compounds. It also includes detailed, generalized experimental protocols for Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) analysis applicable to this and similar aromatic compounds.

Introduction

3-Chloro-2-nitrobenzotrifluoride is a substituted aromatic compound with the molecular formula $C_7H_3ClF_3NO_2$ and a molecular weight of 225.55 g/mol .[1][2] Its structure, featuring a trifluoromethyl group, a nitro group, and a chlorine atom on the benzene ring, makes it a compound of interest in synthetic chemistry and potentially in the development of pharmaceuticals and agrochemicals. Spectroscopic analysis is crucial for the unambiguous identification and characterization of such molecules.

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Predicted Spectroscopic Data

While experimental spectra for **3-Chloro-2-nitrobenzotrifluoride** are not readily available in public databases, the following tables summarize the predicted data based on the known effects of its constituent functional groups.

Predicted ^{1}H NMR Data

The proton NMR spectrum is expected to show signals in the aromatic region, with chemical shifts and coupling patterns influenced by the electron-withdrawing effects of the nitro, chloro, and trifluoromethyl groups.

Proton	Predicted Chemical Shift (ppm)	Predicted Multiplicity	Coupling Constants (Hz)
H-4	7.8 - 8.2	d (doublet)	J ≈ 8-9
H-5	7.6 - 7.9	t (triplet)	J ≈ 8-9
H-6	7.9 - 8.3	d (doublet)	J ≈ 8-9

Note: These are estimated values. Actual chemical shifts and coupling constants may vary.

Predicted ^{13}C NMR Data

The ^{13}C NMR spectrum is anticipated to display six signals for the aromatic carbons and one for the trifluoromethyl carbon. The chemical shifts will be significantly influenced by the substituents.

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Carbon	Predicted Chemical Shift (ppm)
C-1 (C-CF_3)	125 - 135 (quartet, J ≈ 270-280 Hz)
C-2 (C-NO_2)	145 - 155
C-3 (C-Cl)	130 - 140
C-4	120 - 130
C-5	125 - 135
C-6	115 - 125
CF_3	120 - 130 (quartet, J ≈ 30-40 Hz)

Note: These are estimated values. Actual chemical shifts may vary.

Predicted IR Spectroscopy Data

A detailed experimental FT-IR spectrum for **3-Chloro-2-nitrobenzotrifluoride** is not available in published literature.[1] However, characteristic absorption bands can be predicted based on its functional groups.[1]

Functional Group	Vibrational Mode	Predicted Absorption Range (cm^{-1})	Intensity
Aromatic C-H	Stretching	3100 - 3000	Medium to Weak
Nitro (NO_2)	Asymmetric Stretching	1560 - 1530	Strong
Nitro (NO_2)	Symmetric Stretching	1370 - 1335	Strong
C=C (Aromatic)	Stretching	1600 - 1450	Medium to Weak
C-F (in CF_3)	Stretching	1350 - 1100	Strong
C-Cl	Stretching	850 - 550	Medium to Strong

Mass Spectrometry (MS) Data

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The mass spectrum is expected to show a molecular ion peak corresponding to the molecular weight of the compound. The fragmentation pattern will be characteristic of a substituted benzotrifluoride.

Parameter	Value
Molecular Formula	$C_7H_3ClF_3NO_2$
Molecular Weight	225.55 g/mol
Predicted Molecular Ion (M^+)	m/z 225
Key Fragmentation Peaks	Loss of NO_2, Cl, CF_3

Experimental Protocols

The following are detailed, generalized protocols for obtaining NMR, IR, and MS spectra of aromatic compounds like **3-Chloro-2-nitrobenzotrifluoride**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain high-resolution ^1H and ^{13}C NMR spectra.

Materials and Equipment:

- NMR spectrometer (e.g., 400 MHz or higher)
- 5 mm NMR tubes
- Deuterated solvent (e.g., Chloroform-d, Acetone-d_6, DMSO-d_6)
- Internal standard (e.g., Tetramethylsilane - TMS)
- Volumetric flasks and pipettes
- Sample of **3-Chloro-2-nitrobenzotrifluoride**

Procedure:

- Sample Preparation:

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- Accurately weigh 5-10 mg of the sample for ^{1}H NMR (20-50 mg for ^{13}C NMR) and dissolve it in approximately 0.6-0.7 mL of a suitable deuterated solvent in a clean, dry vial.[3]
- Ensure the sample is fully dissolved. Sonication may be used to aid dissolution.
- Add a small amount of TMS as an internal reference (0 ppm).
- Filter the solution through a pipette with a small cotton or glass wool plug to remove any particulate matter.
- Transfer the filtered solution into a clean, dry 5 mm NMR tube to a height of about 4-5 cm. [3]

- Instrument Setup:
  - Insert the NMR tube into the spectrometer's probe.
  - Lock the spectrometer on the deuterium signal of the solvent.
  - Shim the magnetic field to achieve optimal homogeneity and resolution.
  - Tune and match the probe for the desired nucleus (^{1}H or ^{13}C).
- Data Acquisition:
  - For ^{1}H NMR, acquire the spectrum using a standard pulse sequence. Typically, 8-16 scans are sufficient.
  - For ^{13}C NMR, use a proton-decoupled pulse sequence. A larger number of scans will be required due to the lower natural abundance and sensitivity of the ^{13}C nucleus.
  - Set appropriate spectral width, acquisition time, and relaxation delay for optimal data quality.
- Data Processing:
  - Apply Fourier transformation to the acquired free induction decay (FID).
  - Phase correct the spectrum.

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- Calibrate the chemical shift scale using the TMS signal at 0 ppm.
- Integrate the signals in the ^{1}H NMR spectrum to determine the relative proton ratios.
- Analyze the chemical shifts, multiplicities, and coupling constants to assign the signals to the respective nuclei.

Infrared (IR) Spectroscopy

Objective: To obtain an infrared spectrum to identify the functional groups present in the molecule.

Materials and Equipment:

- Fourier Transform Infrared (FT-IR) spectrometer
- Sample holder (e.g., salt plates (NaCl or KBr) for thin films or mulls, or an Attenuated Total Reflectance (ATR) accessory)
- Spatula
- Mortar and pestle (for mulls)
- Nujol (mineral oil) or other mulling agent
- Volatile solvent for cleaning (e.g., hexane, acetone)
- Sample of **3-Chloro-2-nitrobenzotrifluoride**

Procedure (using ATR):

- Sample Preparation:
  - Ensure the ATR crystal is clean. Clean with a soft tissue dampened with a volatile solvent if necessary.
  - Place a small amount of the solid or liquid sample directly onto the ATR crystal.
- Data Acquisition:

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- Obtain a background spectrum of the clean, empty ATR crystal.
- Lower the press arm to ensure good contact between the sample and the crystal.
- Acquire the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.

- Data Processing:
  - The software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.
  - Identify the characteristic absorption bands and correlate them with the functional groups present in the molecule.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of the compound.

Materials and Equipment:

- Mass spectrometer (e.g., with Electron Ionization - EI source)
- Direct insertion probe or Gas Chromatography (GC) inlet
- Volatile solvent (e.g., methanol, dichloromethane)
- Vials and micropipettes
- Sample of **3-Chloro-2-nitrobenzotrifluoride**

Procedure (using Direct Insertion Probe with EI):

- Sample Preparation:
  - Dissolve a small amount of the sample in a volatile solvent.
  - Apply a small drop of the solution to the tip of the direct insertion probe and allow the solvent to evaporate.

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- Instrument Setup:
  - Insert the probe into the mass spectrometer's ion source.
  - Set the ion source parameters (e.g., electron energy, typically 70 eV for EI).
  - Set the mass analyzer to scan the desired m/z range.
- Data Acquisition:
  - Gradually heat the probe to volatilize the sample into the ion source.
  - Acquire the mass spectra as the sample enters the ion source.
- Data Processing:
  - Identify the molecular ion peak (M^+).
  - Analyze the fragmentation pattern to identify characteristic fragment ions.
  - Compare the observed spectrum with spectral libraries if available.

Workflow for Spectroscopic Analysis

The following diagram illustrates a typical workflow for the structural elucidation of an organic compound using spectroscopic methods.

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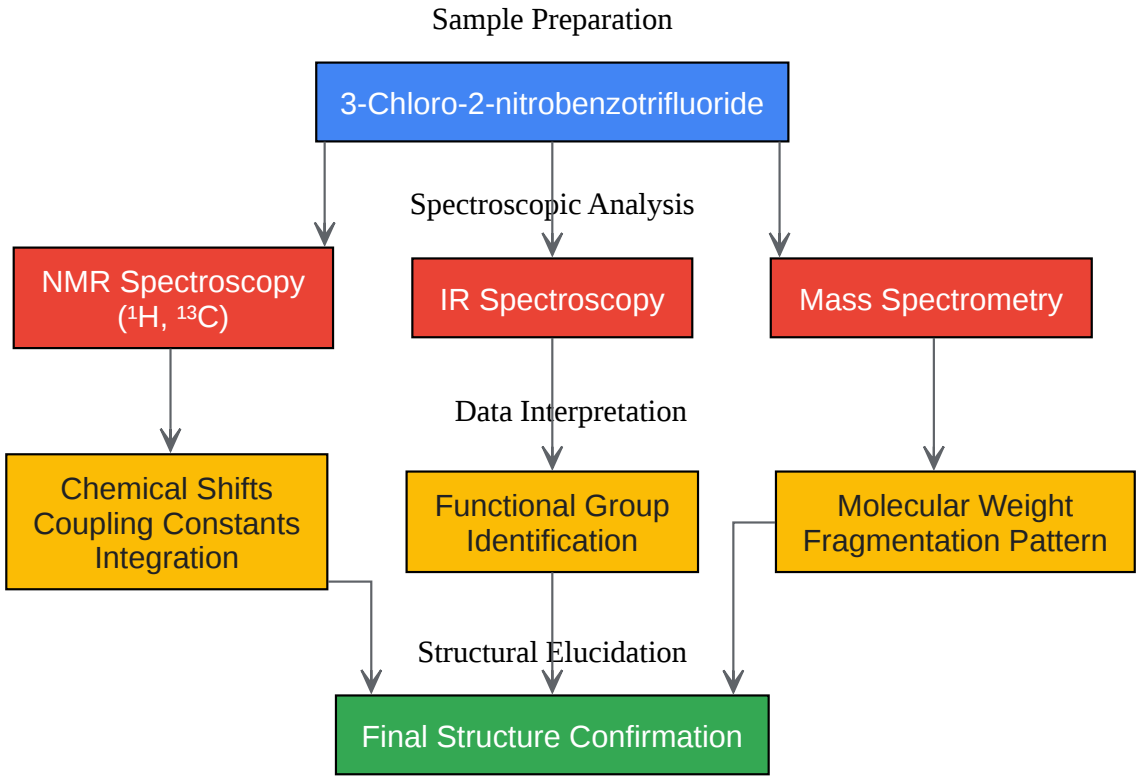

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A typical workflow for the spectroscopic analysis of an organic compound.

This guide provides a foundational understanding of the expected spectroscopic properties of **3-Chloro-2-nitrobenzotrifluoride** and the methodologies to acquire such data. For definitive structural confirmation, obtaining experimental spectra is essential. Researchers are encouraged to consult specialized spectroscopic databases and literature for any newly published experimental data.

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